

potential off-target effects of synthetic Nocistatin (bovine)

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Compound of Interest

Compound Name: Nocistatin (bovine)

Cat. No.: B013098

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Technical Support Center: Synthetic Bovine Nocistatin

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of synthetic bovine Nocistatin. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: Does synthetic bovine Nocistatin bind to the Nociceptin/Orphanin FQ (NOP) receptor?

A1: No, studies have consistently shown that Nocistatin does not bind to the NOP receptor, which is the receptor for Nociceptin/Orphanin FQ (N/OFQ). This is a critical point as both peptides are derived from the same precursor, prepro-nociceptin. While they are related in origin, they have distinct receptor targets.

Q2: If Nocistatin doesn't bind to the NOP receptor, how does it exert its biological effects?

A2: Nocistatin is believed to exert its effects through at least two mechanisms:

- Interaction with a putative G protein-coupled receptor (GPCR): Evidence suggests that some of Nocistatin's biological actions are mediated by an as-yet-unidentified GPCR. This is supported by findings that its effects can be sensitive to Pertussis toxin, which is characteristic of signaling through Gi/Go-coupled GPCRs.

- Binding to NIPSNAP1: Nocistatin has been shown to interact with the 4-nitrophenylphosphatase domain and non-neuronal SNAP25-like protein homolog 1 (NIPSNAP1). This interaction is crucial for some of Nocistatin's functions, such as the inhibition of N/OFQ-evoked tactile allodynia.

Q3: What are the known functional "off-target" or, more accurately, "non-NOP receptor" effects of Nocistatin?

A3: Nocistatin often exhibits effects that are functionally opposite to those of N/OFQ. Known effects include:

- Blocking N/OFQ-induced allodynia and hyperalgesia.
- Attenuating inflammatory pain.
- Modulating the release of other neurotransmitters, such as inhibiting the release of 5-HT (serotonin) from cortical synaptosomes.

Q4: Has synthetic bovine Nocistatin been screened against a broad panel of receptors?

A4: Based on the currently

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